

Technical Guide: 1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride

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Compound of Interest

Compound Name: 1-Methyl-4-(4-piperidyl)piperazine
Dihydrochloride

Cat. No.: B580792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride**, a key chemical intermediate in pharmaceutical synthesis. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and discusses its significant applications in drug development.

Core Compound Data

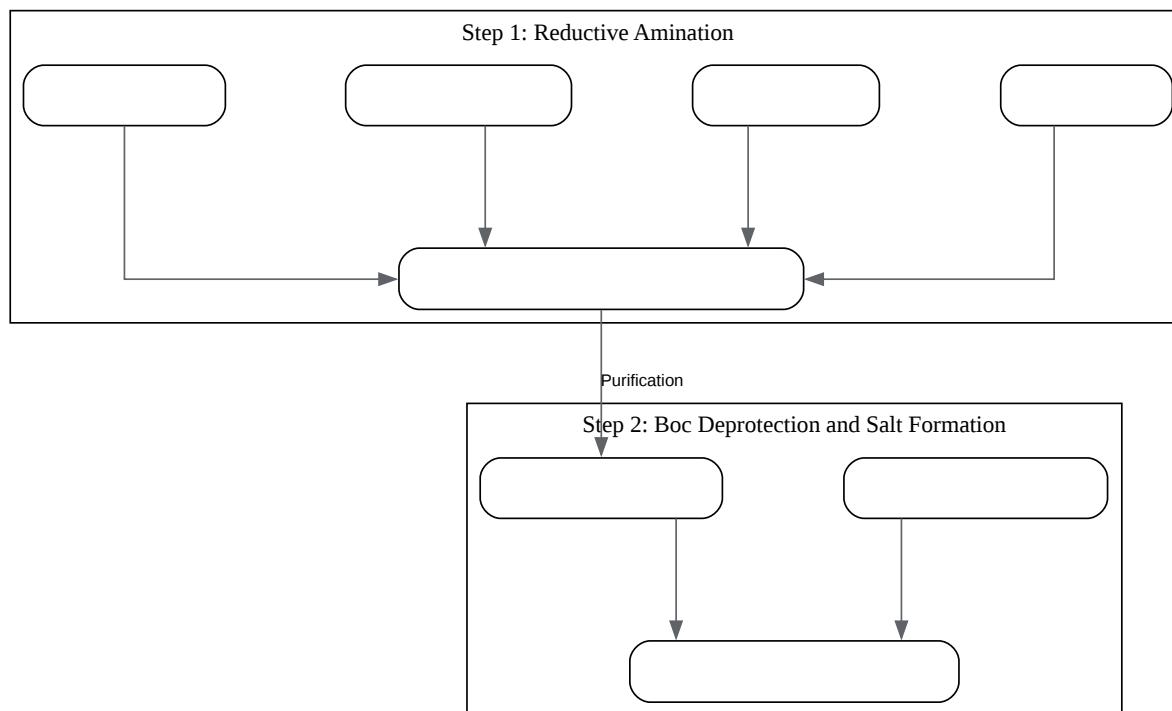
1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride is a piperazine derivative recognized for its role as a building block in the synthesis of various active pharmaceutical ingredients (APIs). Its chemical properties are summarized below.

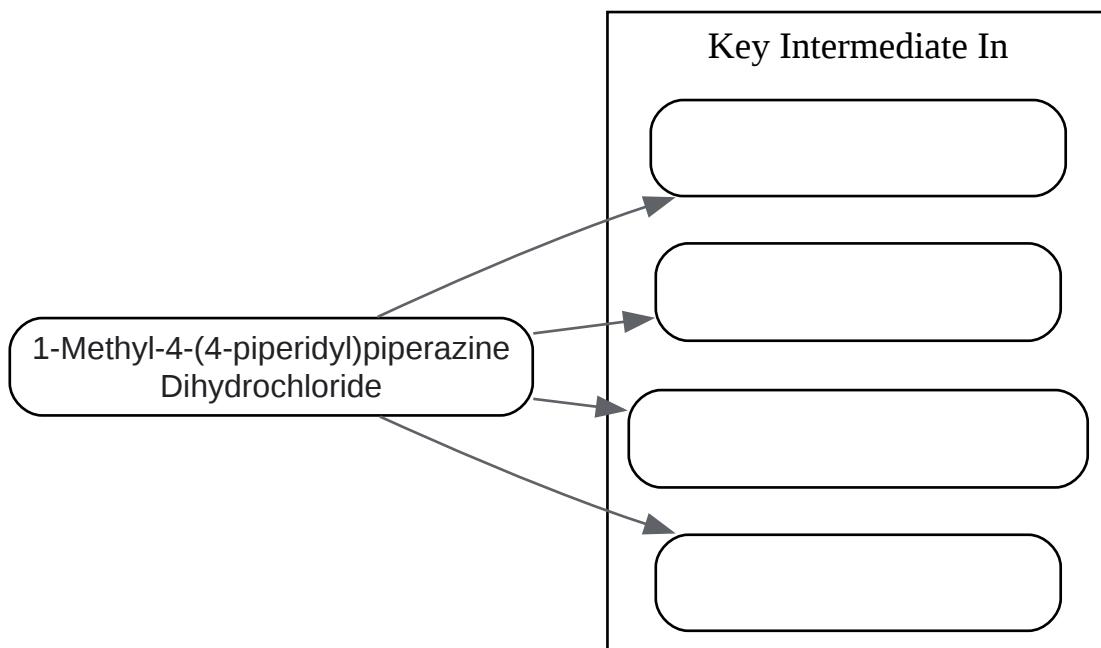
Property	Value	Source
Molecular Weight	256.22 g/mol	[1]
Molecular Formula	C ₁₀ H ₂₃ Cl ₂ N ₃	[1]
CAS Number	1219979-73-3	[1]
Appearance	White to off-white solid	
Purity	>95%	
Storage	Inert atmosphere, Room Temperature	

Synthesis Protocol

The following is a detailed experimental protocol for the synthesis of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride**, adapted from established methodologies.

Experimental Workflow: Synthesis of 1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride





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References

- 1. CN115124457B - Synthesis method of 1-methyl-4- (4-piperidinyl) piperazine hydrochloride - Google Patents [patents.google.com]
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